

Application Notes and Protocols for ORG 33628 in In Vitro Assays

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Compound of Interest

Compound Name: ORG 33628

Cat. No.: B1677477

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Introduction

ORG 33628 is a selective progesterone receptor (PR) modulator with potent anti-progestational activity. It also exhibits anti-glucocorticoid activity.^[1] This document provides detailed application notes and protocols for the use of **ORG 33628** in various in vitro assays to characterize its activity as a progesterone and glucocorticoid receptor antagonist. The provided methodologies are based on established in vitro systems for assessing steroid hormone receptor modulation.

Mechanism of Action

ORG 33628 functions as a competitive antagonist of the progesterone receptor. In the presence of progesterone, **ORG 33628** binds to the PR, preventing the conformational changes required for receptor activation and subsequent downstream signaling events. This blockade inhibits the transcription of progesterone-responsive genes. Similarly, its anti-glucocorticoid activity stems from its ability to antagonize the glucocorticoid receptor (GR).

Data Presentation

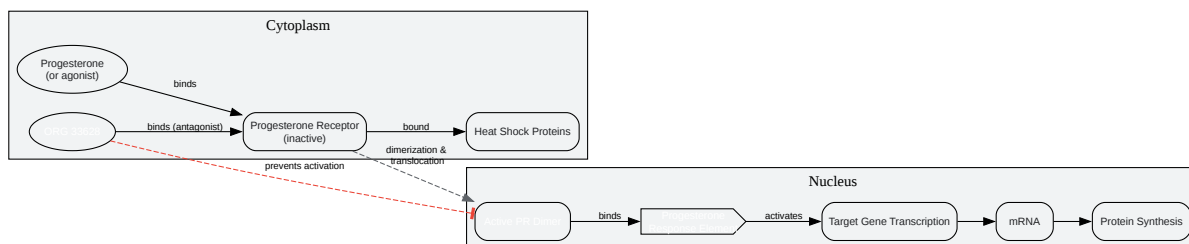
While specific quantitative data such as IC₅₀ and EC₅₀ values for **ORG 33628** are not readily available in the public domain, the following table provides a template for how such data, once generated through the described protocols, should be structured for clear comparison.

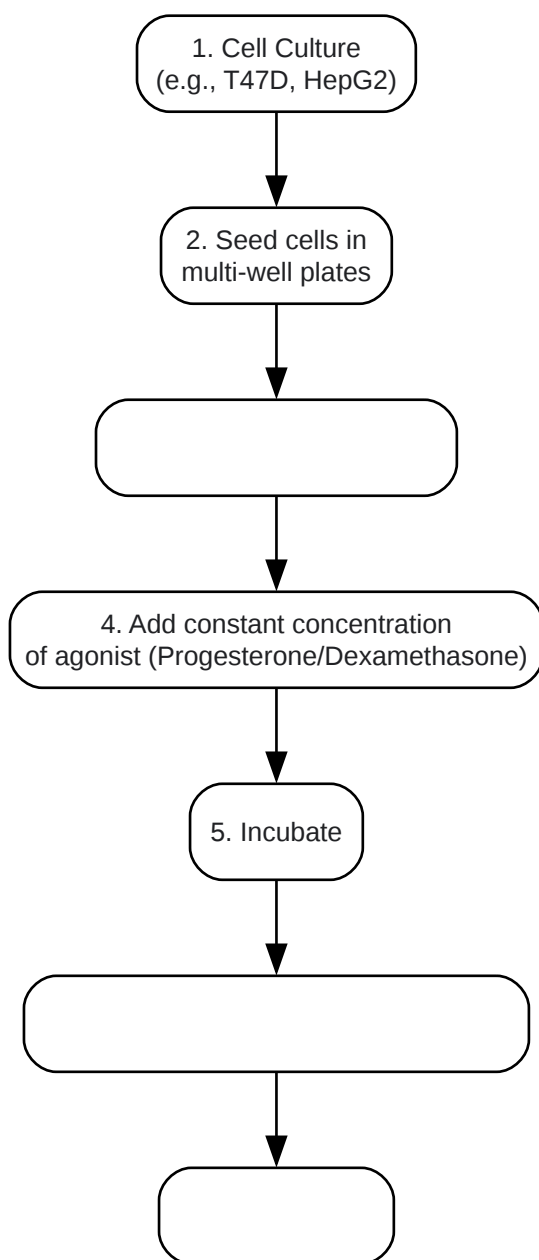
Assay Type	Cell Line	Target Receptor	Agonist Used	Parameter	ORG 33628 Value (nM)	Control Compound (e.g., Mifepristone) Value (nM)
Alkaline Phosphatase Induction Assay	T47D	Progesterone Receptor	Progesterone or R5020	IC50	Data to be generated	~1 nM
PRE-Luciferase Reporter Gene Assay	Ishikawa or T47D	Progesterone Receptor	Progesterone or R5020	IC50	Data to be generated	Reference value
GRE-Luciferase Reporter Gene Assay	HepG2 or A549	Glucocorticoid Receptor	Dexamethasone	IC50	Data to be generated	Reference value

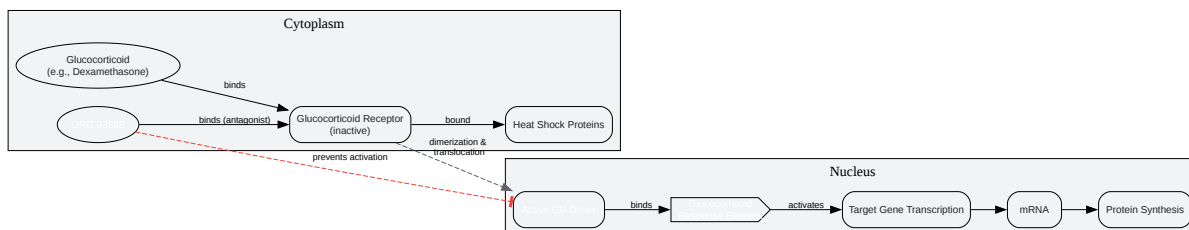
IC50 values for control compounds can vary depending on experimental conditions.

Mandatory Visualizations

Progesterone Receptor Signaling Pathway







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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for ORG 33628 in In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677477#how-to-use-org-33628-in-in-vitro-assays\]](https://www.benchchem.com/product/b1677477#how-to-use-org-33628-in-in-vitro-assays)

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